

Application Notes and Protocols for Assessing SDI-118 Efficacy Using fMRI

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Compound of Interest

Compound Name: SDI-118
CAS No.: 1651179-19-9
Cat. No.: B12373101

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Introduction

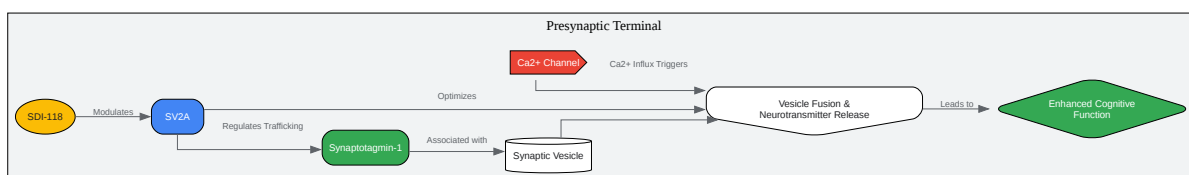
SDI-118 is a novel, orally active modulator of the synaptic vesicle glycoprotein 2A (SV2A) with pro-cognitive effects demonstrated in preclinical models.[1] As a key protein in presynaptic terminals, SV2A is integral to the regulation of neurotransmitter release.[2] Modulation of SV2A by **SDI-118** is hypothesized to enhance synaptic efficiency, offering a promising therapeutic avenue for cognitive impairment observed in various neurological and psychiatric disorders.[1]

Functional magnetic resonance imaging (fMRI) is a non-invasive neuroimaging technique that measures brain activity by detecting changes in blood oxygenation. The Blood-Oxygen-Level-Dependent (BOLD) signal is an indirect measure of neuronal activity, reflecting the neurovascular coupling where active neurons demand more oxygenated blood.[3][4] This methodology is increasingly utilized in pharmaceutical research to objectively assess the pharmacodynamic effects of central nervous system (CNS) active compounds.[5][6]

These application notes provide a detailed protocol for a double-blind, placebo-controlled fMRI study to evaluate the efficacy of **SDI-118** in subjects with cognitive decline. The protocol includes both resting-state and task-based fMRI to provide a comprehensive assessment of the compound's effects on brain connectivity and activation during cognitive engagement.

I. Signaling Pathway of SDI-118 (SV2A Modulation)

The precise mechanism of **SDI-118**'s pro-cognitive effects involves the modulation of SV2A's function in the presynaptic terminal. SV2A is critically involved in the trafficking and function of synaptotagmin-1, the primary calcium sensor for synchronous neurotransmitter release. By positively modulating SV2A, **SDI-118** is thought to optimize the synaptic vesicle cycle, leading to enhanced neurotransmission and improved cognitive function.



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Proposed signaling pathway of **SDI-118**.

II. Experimental Protocols

A. Study Design

A randomized, double-blind, placebo-controlled, parallel-group design is proposed. Participants will be randomized to receive either **SDI-118** or a matching placebo for a predefined treatment period (e.g., 17 days). fMRI scans and cognitive assessments will be conducted at baseline (pre-treatment) and at the end of the treatment period.

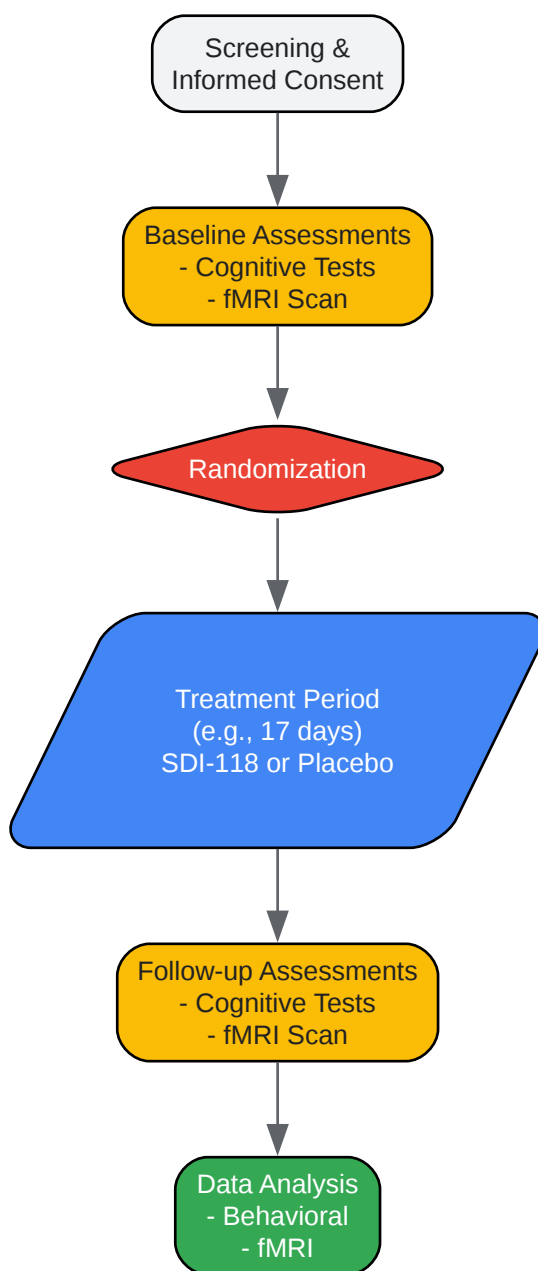
B. Participant Population

The study will enroll elderly participants with subjective and objectively confirmed cognitive decline.

Inclusion Criteria	Exclusion Criteria
Age 60-85 years	Diagnosis of dementia
Self-reported memory decline	Major psychiatric or neurological disorders
Companion-confirmed memory decline	Contraindications for MRI
Below-average performance on a delayed word recall test	Current use of psychoactive medications
Right-handed	History of substance abuse

C. Experimental Workflow

The following diagram outlines the key stages of the experimental protocol for each participant.



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fMRI study experimental workflow.

D. fMRI Acquisition Protocol

1. Resting-State fMRI:

- Objective: To investigate the effect of **SDI-118** on intrinsic brain connectivity, with a focus on the Default Mode Network (DMN), which is known to be affected in cognitive impairment.

- Procedure: Participants will be instructed to rest with their eyes open, fixating on a crosshair projected on a screen.
- Acquisition Parameters:

Parameter	Value
Scanner Strength	3.0 Tesla
Sequence	Gradient-Echo Echo-Planar Imaging (EPI)
Repetition Time (TR)	2000 ms
Echo Time (TE)	30 ms
Flip Angle	90°
Field of View (FOV)	220 x 220 mm
Matrix Size	64 x 64
Voxel Size	3.4 x 3.4 x 4.0 mm ³
Number of Slices	35 (interleaved)
Scan Duration	10 minutes

2. Task-Based fMRI:

Two cognitive tasks will be employed to probe specific domains of cognitive function: the N-back task for working memory and a Verbal Memory task.

- N-back Task (Working Memory):
 - Objective: To assess the effect of **SDI-118** on brain activation in regions associated with working memory, such as the prefrontal and parietal cortices.
 - Procedure: Participants will be presented with a sequence of stimuli (e.g., letters) and must indicate if the current stimulus matches the one presented 'n' trials back. The task will alternate between a 0-back (low cognitive load) and a 2-back (high cognitive load) condition.

- Task Parameters:

Parameter	Value
Block Design	Alternating 0-back and 2-back blocks
Block Duration	30 seconds
Stimulus Duration	500 ms
Inter-stimulus Interval	2000 ms
Total Task Duration	~8 minutes

- Verbal Memory Task (Encoding and Retrieval):

- Objective: To evaluate the impact of **SDI-118** on brain activity during the encoding of new verbal information, a process often impaired in cognitive decline.

- Procedure:

- Encoding Phase: Participants will be shown pairs of words and asked to silently form a sentence connecting them to encourage deep encoding.
- Retrieval Phase (post-scan): Participants will be presented with one word from each pair and asked to recall the associated word.

- Task Parameters:

Parameter	Value
Design	Event-related
Stimuli	Semantically unrelated word pairs
Encoding Trial Duration	4 seconds
Inter-trial Interval	Jittered, average 2 seconds
Total Task Duration	~10 minutes

E. Data Analysis Protocol

1. Preprocessing:

Both resting-state and task-based fMRI data will be preprocessed using a standardized pipeline, such as fMRIPrep. This includes:

- Motion correction
- Slice timing correction
- Co-registration to the participant's anatomical scan
- Normalization to a standard template (e.g., MNI space)
- Spatial smoothing (e.g., 6mm FWHM Gaussian kernel)

2. Resting-State fMRI Analysis:

- Seed-based Connectivity Analysis: A region of interest (ROI) will be placed in the posterior cingulate cortex (a key node of the DMN). The time course of the BOLD signal from this seed will be correlated with the time course of all other brain voxels to generate a DMN connectivity map for each participant.
- Statistical Analysis: Voxel-wise two-sample t-tests will be performed on the DMN connectivity maps to compare the **SDI-118** and placebo groups at follow-up, controlling for baseline connectivity.

3. Task-Based fMRI Analysis:

- First-level Analysis (Individual): A general linear model (GLM) will be applied to each participant's data. For the N-back task, regressors will model the 0-back and 2-back conditions. For the verbal memory task, regressors will model the successful encoding events (based on subsequent memory performance).
- Second-level Analysis (Group): Contrast images from the first-level analysis (e.g., 2-back > 0-back) will be entered into a second-level random-effects analysis. A two-sample t-test will

be used to compare brain activation between the **SDI-118** and placebo groups at follow-up, covarying for baseline activation.

III. Data Presentation

All quantitative data from the study should be summarized in tables for clear comparison between the treatment and placebo groups at baseline and follow-up.

Table 1: Participant Demographics and Baseline Characteristics

Characteristic	SDI-118 (n=...)	Placebo (n=...)	p-value
Age (years)	Mean (SD)	Mean (SD)	
Sex (Male/Female)	n (%)	n (%)	
Education (years)	Mean (SD)	Mean (SD)	
Baseline Cognitive Score	Mean (SD)	Mean (SD)	

Table 2: fMRI and Behavioral Outcomes

Outcome Measure	Group	Baseline (Mean, SD)	Follow-up (Mean, SD)	Change from Baseline (Mean, SD)	Group x Time Interaction (p-value)
Resting-State fMRI	SDI-118				
DMN Connectivity (z-score)	Placebo				
N-back Task	SDI-118				
Accuracy (%) (2-back)	Placebo				
Reaction Time (ms) (2-back)	SDI-118				
Placebo					
DLPFC Activation (β -estimate)	SDI-118				
(2-back > 0-back)	Placebo				
Verbal Memory Task	SDI-118				
Recall Accuracy (%)	Placebo				
Hippocampal Activation	SDI-118				
(Successful Encoding)	Placebo				

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- To cite this document: BenchChem. [Application Notes and Protocols for Assessing SDI-118 Efficacy Using fMRI]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12373101/docs#application-notes-and-protocols-for-assessing-sdi-118-efficacy-using-fmri>]

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